

Essential Safety and Operational Guide for 2-Carboxythiophene-5-boronic acid

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Compound of Interest

Compound Name: 2-Carboxythiophene-5-boronic acid

Cat. No.: B188264

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This document provides immediate and essential safety protocols, handling procedures, and disposal plans for **2-Carboxythiophene-5-boronic acid** (CAS Number: 465515-31-5). Adherence to these guidelines is critical for ensuring laboratory safety and operational integrity.

Hazard Identification and Classification

2-Carboxythiophene-5-boronic acid is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and direct contact with skin and eyes. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).^{[1][2]}

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1] [2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1] [2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[1][2]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation.[1][2]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **2-Carboxythiophene-5-boronic acid** to minimize exposure.[3] The following table outlines the required PPE.

Body Part	Equipment	Standard
Eyes/Face	Safety glasses with side-shields or goggles. A face shield is recommended where splashing is possible.	EN 166 (EU) or NIOSH (US) approved.[1]
Hands	Chemical-resistant, impervious gloves (e.g., nitrile rubber).	Gloves must be inspected prior to use.[1][2]
Body	Laboratory coat or other protective clothing to prevent skin contact.	Wear appropriate protective gloves and clothing to prevent skin exposure.[4][5]
Respiratory	Use a NIOSH/MSHA or European Standard EN 136 approved respirator if dust is generated and ventilation is inadequate.	For large scale or emergency use, or where dust is present. [4]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental protection.

Handling and Storage Protocol

- Engineering Controls: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust.[1][5] Ensure that an eyewash station and safety shower are readily accessible.[5]
- Safe Handling Practices:
 - Avoid contact with skin, eyes, and clothing.[1][3]
 - Avoid the formation of dust and aerosols.[1][3]
 - Wash hands thoroughly after handling and before breaks.[1][2]

- Do not eat, drink, or smoke in the laboratory.[2]
- Storage Conditions:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
 - Keep refrigerated at -20°C for long-term storage, sealed away from moisture.
 - Store away from incompatible materials such as strong oxidizing agents and strong acids.
[6]

Spill and Emergency Procedures

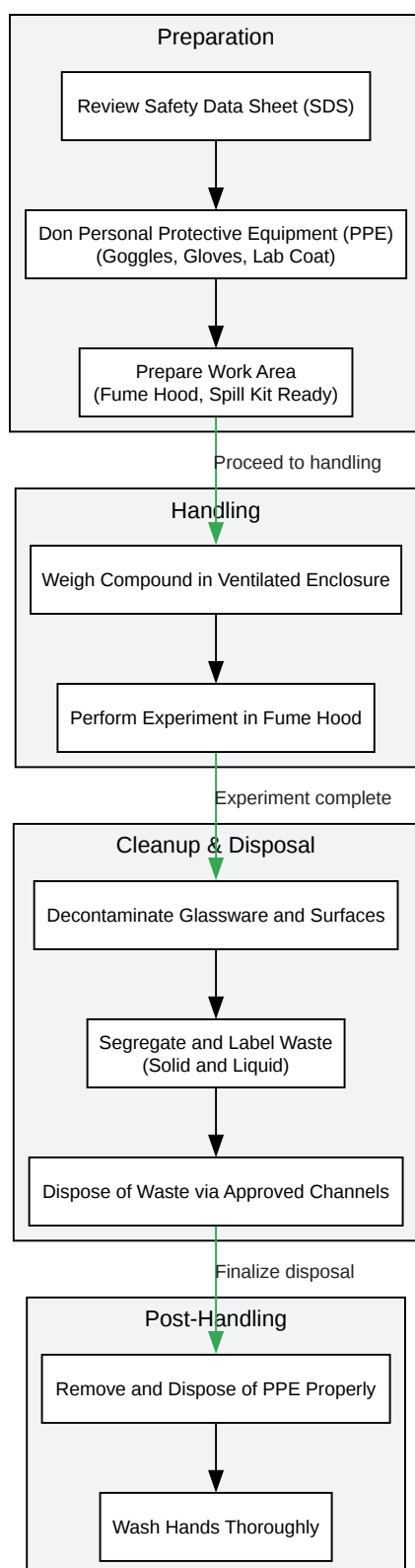
- Small Spills: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, closed container for disposal.[1] Clean the affected area thoroughly.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Suppress dust with a water spray if necessary. Collect the spilled material and place it in a sealed container for disposal.[2]
- First Aid:
 - In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[1][4]
 - In case of skin contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Seek medical attention if irritation persists.[1][4]
 - If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1][4]
 - If swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[2][6]

Waste Disposal Plan

Dispose of **2-Carboxythiophene-5-boronic acid** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter drains.^{[1][2]} The material should be disposed of in a licensed hazardous-waste disposal plant.^{[2][4]}

Workflow Visualization

The following diagram illustrates the standard workflow for handling **2-Carboxythiophene-5-boronic acid** in a laboratory setting.



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Caption: Workflow for Safe Handling of **2-Carboxythiophene-5-boronic acid**.

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References

- 1. angenechemical.com [angenechemical.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. echemi.com [echemi.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. fishersci.com [fishersci.com]
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